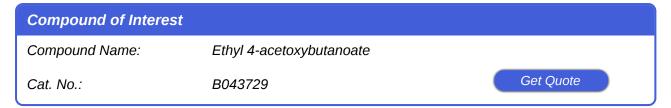


# An In-depth Technical Guide to Ethyl 4acetoxybutanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 4-acetoxybutanoate**, a chemical compound of interest in various scientific fields. This document details its nomenclature, physicochemical properties, synthesis, and metabolic fate, presenting the information in a clear and accessible format for researchers, scientists, and professionals in drug development.

### Nomenclature and Identification

**Ethyl 4-acetoxybutanoate** is known by a variety of synonyms and identifiers across different chemical databases and publications. A comprehensive list is provided in Table 1 to facilitate cross-referencing and literature searches.

Table 1: Alternate Names and Identifiers for Ethyl 4-acetoxybutanoate



Category	Identifier
IUPAC Name	ethyl 4-acetoxybutanoate
CAS Number	25560-91-2
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub>
Synonyms	4-(Acetyloxy)butanoic acid ethyl ester
4-Acetoxybutyric acid ethyl ester	
Ethyl 4-(acetyloxy)butyrate	
Butanoic acid, 4-(acetyloxy)-, ethyl ester	
Butyric acid, 4-hydroxy-, ethyl ester, acetate	
ETHYL ACETOXY BUTANOATE	
UNII	R622BPD8K6[1]
DSSTox Substance ID	DTXSID50402111[1]
PubChem CID	4340980[1]

### **Physicochemical and Spectroscopic Data**

The fundamental physical and spectroscopic properties of **Ethyl 4-acetoxybutanoate** are summarized in Table 2. This data is crucial for its identification, handling, and use in experimental settings.

Table 2: Quantitative Data for Ethyl 4-acetoxybutanoate



Property	Value
Molecular Weight	174.19 g/mol [1]
Boiling Point	105-108 °C @ 6 mmHg
¹H NMR	Spectral data available, key signals expected for ethyl and butanoate backbone protons.
<sup>13</sup> C NMR	Spectral data available, characteristic peaks for ester and alkyl carbons are expected.[1]
Infrared (IR) Spectroscopy	Key absorptions for C=O (ester) and C-O stretching are prominent.[1]
Mass Spectrometry (MS)	Molecular ion peak and characteristic fragmentation patterns are observable.[1]

### **Synthesis Protocol**

A common method for the synthesis of **Ethyl 4-acetoxybutanoate** involves the reaction of gamma-butyrolactone with ethyl acetate using a sodium alkoxide catalyst. The following is a detailed experimental protocol adapted from established methodologies.[2][3]

### Catalytic Synthesis of Ethyl 4-acetoxybutanoate

#### Materials:

- gamma-Butyrolactone (GBL), >99% purity
- Ethyl acetate, anhydrous
- Sodium ethoxide or Sodium methoxide, powder
- Three-necked round-bottom flask
- Reflux condenser
- Drying tube



- Magnetic stirrer and stir bar
- Constant temperature bath

#### Procedure:

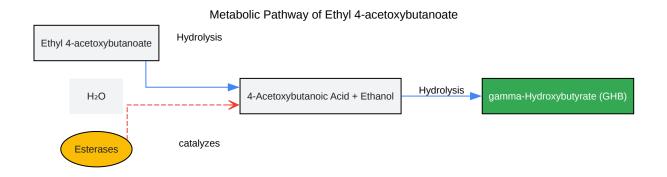
- Reaction Setup: Assemble a dry 100 mL three-necked round-bottom flask equipped with a
  magnetic stir bar, a reflux condenser topped with a drying tube, and a stopper for the third
  neck. Place the flask in a constant temperature bath set to 25.0 °C.
- Charging the Reactor: To the flask, add 4.0 g of y-butyrolactone and 24.6 g of ethyl acetate.
- Initiation of Reaction: While stirring the mixture, add 0.10 g of powdered sodium methoxide to the flask. The catalyst should be dispersed evenly to form a colloidal solution.
- Reaction Monitoring: The reaction is typically complete within minutes to tens of minutes, depending on the scale. The progress can be monitored by techniques such as gas chromatography (GC) to determine the yield and selectivity.
- Work-up and Purification: Upon completion, the reaction mixture can be quenched and the product isolated and purified using standard laboratory techniques such as distillation under reduced pressure.

Expected Outcome: This procedure is reported to yield **Ethyl 4-acetoxybutanoate** with high selectivity.[3]

## **Metabolic Pathway**

**Ethyl 4-acetoxybutanoate** is recognized as a prodrug of gamma-hydroxybutyrate (GHB).[2] In the body, it is metabolized by esterases, which are enzymes that catalyze the hydrolysis of esters.[4] This enzymatic action cleaves the ester bond, releasing ethanol and 4-acetoxybutanoic acid. The latter is further hydrolyzed to yield the pharmacologically active compound, GHB.





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Caption: Metabolic conversion of **Ethyl 4-acetoxybutanoate** to GHB.

### **Logical Relationship of Synonyms**

The various names for **Ethyl 4-acetoxybutanoate** can be categorized based on their nomenclature system. This provides a clear understanding of the relationships between the different synonyms.



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Caption: Categorization of synonyms for **Ethyl 4-acetoxybutanoate**.

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#### References

- 1. Ethyl 4-(acetyloxy)butanoate | C8H14O4 | CID 4340980 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl acetoxy butanoate Wikipedia [en.wikipedia.org]
- 3. CN1047589C Catalytic synthesis method of ethyl 4-acetoxybutyrate at normal temperature Google Patents [patents.google.com]
- 4. Esterase is an enzyme that catalyzes the hydrolysis of esters. It... | Study Prep in Pearson+ [pearson.com]
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